

Methoxy-dimethyl-propylsilane: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name:	Methoxy-dimethyl-propylsilane
CAS No.:	18182-14-4
Cat. No.:	B103733

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An In-depth Exploration of the Structure, Properties, Synthesis, and Applications of a Versatile Organosilane

Foreword

In the landscape of modern chemical synthesis and materials science, organosilanes represent a cornerstone class of compounds, offering a unique blend of organic reactivity and inorganic stability. Among these, **Methoxy-dimethyl-propylsilane** emerges as a molecule of significant interest to researchers, scientists, and drug development professionals. Its distinct molecular architecture, featuring a reactive methoxy group tethered to a silicon atom bearing both methyl and propyl substituents, endows it with a versatile chemical profile. This guide provides a comprehensive technical overview of **Methoxy-dimethyl-propylsilane**, delving into its core structural features, spectroscopic signature, synthetic methodologies, and its burgeoning applications in advanced scientific domains. As a Senior Application Scientist, the following narrative is constructed to bridge fundamental chemical principles with practical, field-proven

insights, ensuring a self-validating and authoritative resource for the discerning scientific audience.

Molecular Structure and Physicochemical Properties

Methoxy-dimethyl-propylsilane, identified by the CAS number 18182-14-4, possesses the molecular formula $C_6H_{16}OSi$.^{[1][2][3]} This formula corresponds to a molecular weight of 132.28 g/mol.^{[2][4]} At its core, the molecule features a central silicon atom bonded to four distinct substituents: a methoxy group (-OCH₃), two methyl groups (-CH₃), and a propyl group (-CH₂CH₂CH₃).

Table 1: Physicochemical Properties of **Methoxy-dimethyl-propylsilane**

Property	Value	Reference(s)
CAS Number	18182-14-4	[1][2][3]
Molecular Formula	$C_6H_{16}OSi$	[2][4]
Molecular Weight	132.28 g/mol	[2][4]
Boiling Point	111 °C	[4]
Density	0.787 g/mL	[4]
Appearance	Colorless liquid	[2][3]
InChI Key	NCHMPORHGFKNSI- UHFFFAOYSA-N	[4]

The tetrahedral arrangement of these groups around the silicon atom dictates the molecule's three-dimensional conformation and its subsequent reactivity. The silicon-oxygen bond is a key feature, rendering the methoxy group susceptible to hydrolysis, a characteristic reaction of alkoxy-silanes. The non-polar propyl and methyl groups contribute to the compound's overall lipophilicity.

Figure 1: 2D structural representation of **Methoxy-dimethyl-propylsilane**.

Spectroscopic Characterization

The elucidation of the structure of **Methoxy-dimethyl-propylsilane** is unequivocally confirmed through a combination of spectroscopic techniques. Each method provides unique insights into the molecular framework.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **Methoxy-dimethyl-propylsilane** is expected to exhibit distinct signals corresponding to the different proton environments. The methoxy protons (-OCH₃) would appear as a singlet, typically in the range of 3.5-4.0 ppm. The two methyl groups attached to the silicon atom are chemically equivalent and would present as a single sharp singlet at a significantly upfield region, generally between 0.0 and 0.5 ppm, due to the electropositive nature of silicon. The propyl group would show a more complex pattern: a triplet for the terminal methyl protons (-CH₃), a multiplet (sextet) for the central methylene protons (-CH₂-), and another triplet for the methylene protons adjacent to the silicon atom (-Si-CH₂-). The chemical shift of these propyl protons would be influenced by their proximity to the silicon atom.
- ^{13}C NMR: The carbon-13 NMR spectrum would display four distinct signals. The carbon of the methoxy group would resonate in the region of 50-60 ppm. The two equivalent methyl carbons attached to silicon would appear as a single peak in the upfield region, typically between -5 and 5 ppm. The three carbons of the propyl group would each give a separate signal, with the carbon directly bonded to silicon appearing at a lower chemical shift compared to the other two carbons in the alkyl chain.
- ^{29}Si NMR: Silicon-29 NMR spectroscopy provides direct information about the silicon environment. For **Methoxy-dimethyl-propylsilane**, a single resonance is expected, and its chemical shift would be indicative of a silicon atom bonded to one oxygen and three carbon atoms.

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **Methoxy-dimethyl-propylsilane** would likely show a molecular ion peak (M⁺) corresponding to its molecular weight. The fragmentation pattern would be a key identifier. Common fragmentation pathways for organosilanes include the loss of alkyl or alkoxy groups. Expected fragments would include ions resulting from the

loss of a methyl radical ($[M-15]^+$), a propyl radical ($[M-43]^+$), and a methoxy radical ($[M-31]^+$). The base peak is often the $[M-15]^+$ ion due to the relative stability of the resulting silicon-centered cation.

Infrared (IR) Spectroscopy

The infrared spectrum of **Methoxy-dimethyl-propylsilane** would exhibit characteristic absorption bands that confirm the presence of its functional groups. Key absorptions would include:

- Si-O-C stretching: A strong band typically observed in the 1080-1100 cm^{-1} region.
- C-H stretching (alkyl): Multiple bands in the 2850-2960 cm^{-1} range.
- Si-C stretching: Bands in the 750-850 cm^{-1} region, often characteristic of the Si-(CH₃)₂ group.
- CH₃ bending: Absorptions around 1460 cm^{-1} and 1375 cm^{-1} .

Synthesis and Reactivity

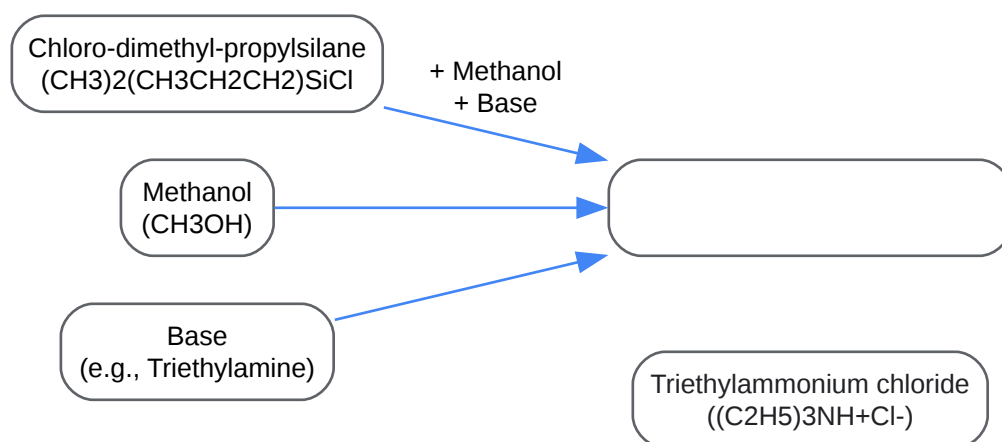
Synthetic Methodologies

The synthesis of **Methoxy-dimethyl-propylsilane** can be achieved through several established routes in organosilicon chemistry. A common and efficient method involves the reaction of a corresponding chlorosilane with methanol.

Experimental Protocol: Synthesis via Methanolysis of Chloro-dimethyl-propylsilane

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser connected to a nitrogen inlet is charged with chloro-dimethyl-propylsilane in an anhydrous, non-polar solvent such as hexane or toluene.
- Reagent Addition: A stoichiometric amount of anhydrous methanol, often in the presence of a tertiary amine base like triethylamine or pyridine to act as an HCl scavenger, is added dropwise to the stirred solution of the chlorosilane at 0 °C.

- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete conversion. The progress of the reaction can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- **Work-up and Purification:** The reaction mixture is filtered to remove the precipitated amine hydrochloride salt. The filtrate is then washed with water to remove any remaining salts and dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄). The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation to yield pure **Methoxy-dimethyl-propylsilane**.



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Figure 2: Synthesis of **Methoxy-dimethyl-propylsilane**.

Chemical Reactivity

The reactivity of **Methoxy-dimethyl-propylsilane** is primarily governed by the Si-O bond. As a typical alkoxy silane, it undergoes hydrolysis in the presence of water, which can be catalyzed by either acid or base. This reaction leads to the formation of a silanol (dimethyl-propyl-silanol) and methanol. The resulting silanol is often unstable and can undergo self-condensation to form a disiloxane. This hydrolytic instability is a critical consideration in its handling and application.

The compound can also participate in transesterification reactions with other alcohols, leading to the exchange of the methoxy group. Under appropriate conditions, the Si-C bonds can be

cleaved, although this generally requires more forcing conditions.

Applications in Research and Development

The unique structural attributes of **Methoxy-dimethyl-propylsilane** make it a valuable tool in various scientific and technological fields, particularly for researchers and professionals in drug development.

Surface Modification of Drug Delivery Systems

A significant application of alkoxy-silanes lies in the surface functionalization of drug carriers such as silica nanoparticles, quantum dots, and other inorganic nanomaterials. The methoxy group of **Methoxy-dimethyl-propylsilane** can react with surface hydroxyl groups on these materials, forming stable covalent bonds. This process allows for the introduction of propyl and dimethylsilyl functionalities onto the surface, thereby modifying its properties. For instance, increasing the hydrophobicity of a drug carrier can enhance its loading capacity for lipophilic drugs and influence its interaction with biological membranes.[5]

Silyl Ethers as Protecting Groups and Prodrug Linkers

Silyl ethers are widely employed as protecting groups for hydroxyl functionalities in complex organic synthesis, a common practice in the development of active pharmaceutical ingredients (APIs).[6] While **Methoxy-dimethyl-propylsilane** itself is not a silylating agent, its derivatives can be. More directly, the principles of silyl ether chemistry are highly relevant to drug delivery. Silyl ethers can be used as acid-sensitive linkers to create prodrugs.[7][8] A drug molecule containing a hydroxyl group can be attached to a silyl ether moiety. In the acidic environment of a tumor or within the endosomes of cells, the silyl ether linkage can be cleaved, releasing the active drug in a targeted manner.[7] The rate of this release can be tuned by modifying the steric and electronic properties of the substituents on the silicon atom.[7][8]

Intermediate in the Synthesis of Complex Molecules

Methoxy-dimethyl-propylsilane can serve as a versatile chemical intermediate in the synthesis of more complex organosilicon compounds and other organic molecules.[9][10][11] Its reactivity allows for its incorporation into larger molecular frameworks, providing a means to introduce a dimethyl-propylsilyl group. This can be advantageous for altering the solubility, stability, and biological activity of a target molecule.

Conclusion

Methoxy-dimethyl-propylsilane stands as a valuable and versatile compound for the scientific community. Its well-defined structure, characterized by a reactive methoxy group and tunable alkyl substituents on a central silicon atom, provides a powerful tool for a range of applications. From the fundamental modification of surfaces to enhance drug delivery to its role as a key intermediate in complex organic synthesis, this organosilane offers significant potential for innovation. A thorough understanding of its spectroscopic properties, synthetic routes, and chemical reactivity, as detailed in this guide, is paramount for its effective and safe utilization in the laboratory and beyond. As research in materials science and drug development continues to advance, the importance of such well-characterized and versatile chemical entities will undoubtedly continue to grow.

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